

Essential Safety and Handling Guide for D-(-)-3-Phosphoglyceric Acid Disodium Salt

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Compound of Interest

Compound Name: *D-(-)-3-Phosphoglyceric acid disodium*

Cat. No.: *B15611121*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **D-(-)-3-Phosphoglyceric acid disodium** salt. Adherence to these procedures is vital for ensuring laboratory safety and proper chemical management.

Personal Protective Equipment (PPE)

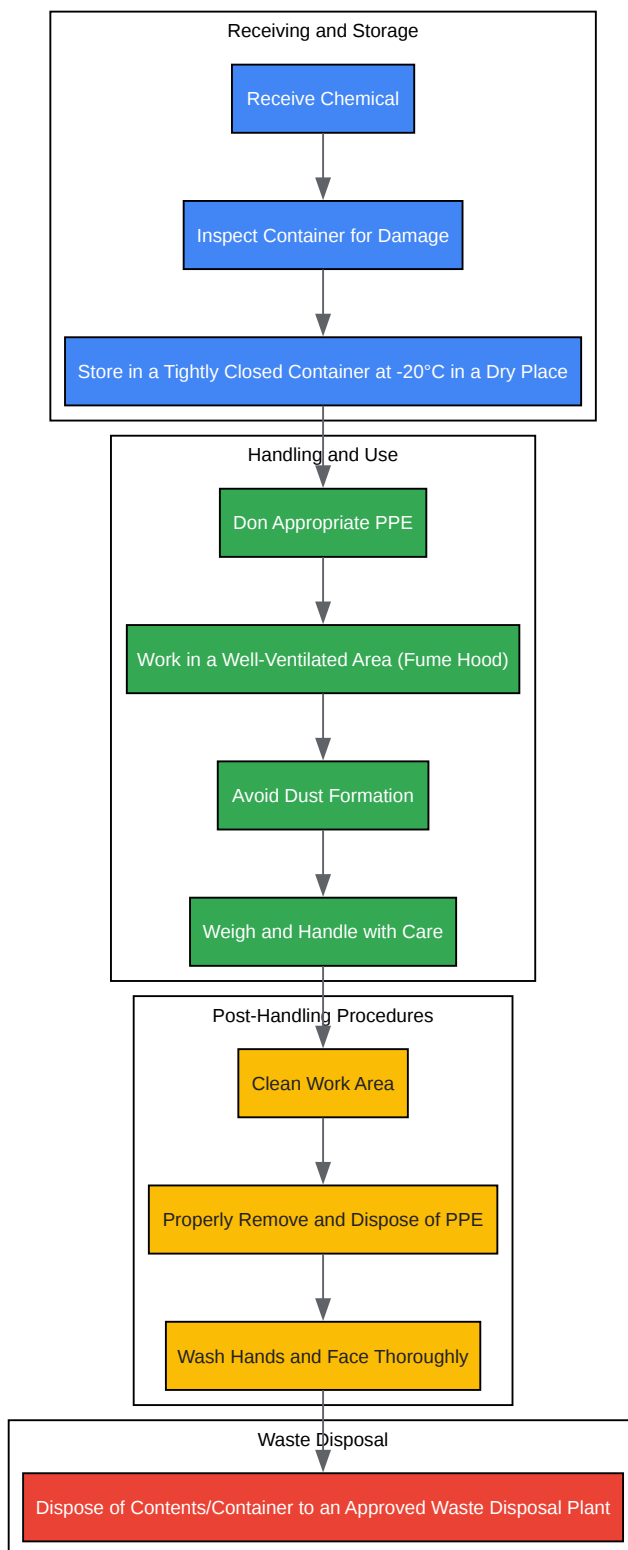
When handling **D-(-)-3-Phosphoglyceric acid disodium** salt, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Item	Specifications and Remarks
Eye/Face Protection	Safety glasses	Must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).
Hand Protection	Chemical-resistant gloves	Gloves must be inspected before use. Use a proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands thoroughly after handling.
Respiratory Protection	Use in a well-ventilated area	Work should be conducted in a chemical fume hood to avoid inhalation of dust. If ventilation is inadequate, a self-contained breathing apparatus may be necessary in emergencies.
Protective Clothing	Laboratory coat	Standard lab coat to prevent skin contact. Immediately change contaminated clothing.

Operational Plan for Safe Handling

A systematic approach to handling **D-(-)-3-Phosphoglyceric acid disodium** salt from receipt to disposal is critical for laboratory safety. The following workflow outlines the key steps.

Safe Handling Workflow for D-(-)-3-Phosphoglyceric Acid Disodium Salt

[Click to download full resolution via product page](#)Caption: Safe Handling Workflow for **D-(-)-3-Phosphoglyceric Acid Disodium Salt**

Disposal Plan

Proper disposal of **D-(-)-3-Phosphoglyceric acid disodium** salt and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

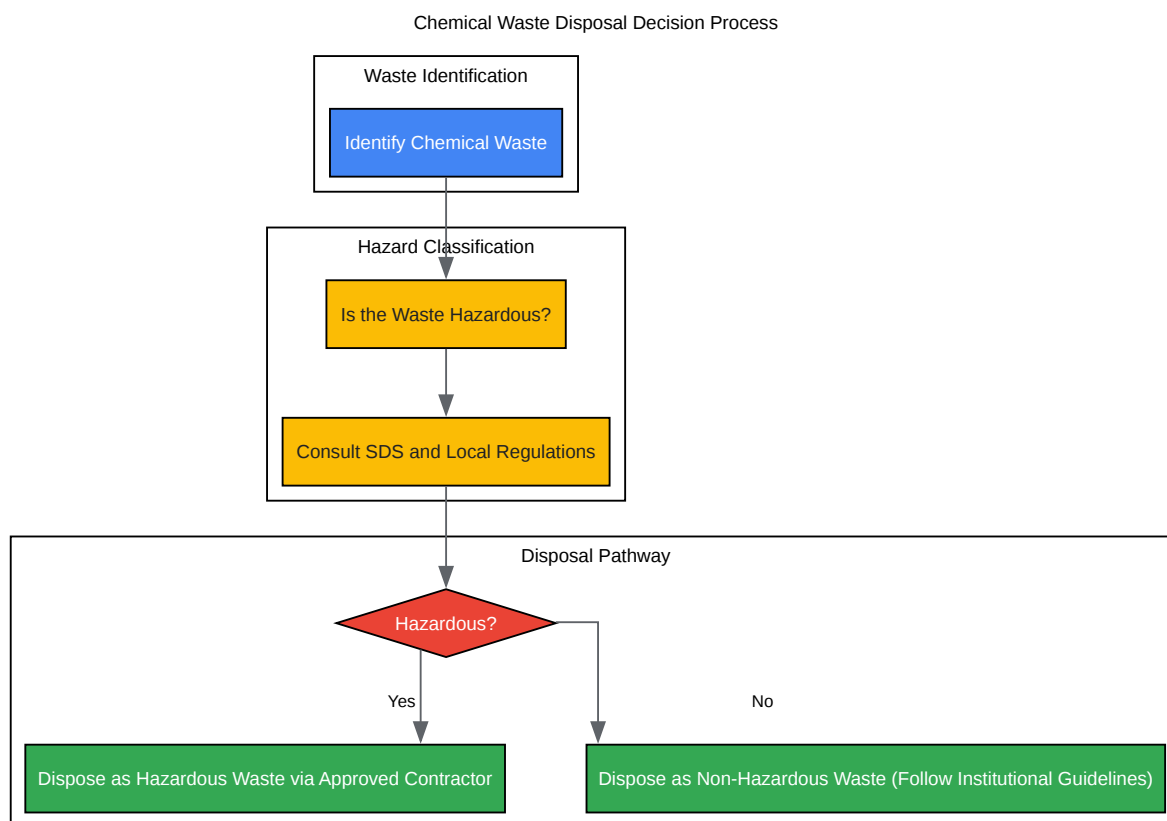
Disposal of Unused Material and Residues:

- Dispose of contents and containers to an approved waste disposal plant.
- Do not let the product enter drains.

Disposal of Contaminated PPE:

- Contaminated gloves and other disposable PPE should be disposed of in accordance with applicable laws and good laboratory practices.

The following decision tree provides a general framework for the disposal of chemical waste.



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Caption: Chemical Waste Disposal Decision Process

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